

# Application Notes & Protocols: Aseptic Handwashing with Prepodyne® for Laboratory Researchers

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## Compound of Interest

Compound Name: Prepodyne

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## Introduction

Aseptic technique is a cornerstone of scientific research, particularly in fields involving cell culture, microbiology, and the development of sterile drug products. The primary objective is to prevent the contamination of experiments and materials with microorganisms. The most significant source of contamination in a laboratory setting is the personnel themselves. Therefore, rigorous hand hygiene is the most critical and effective measure to reduce the transmission of microorganisms.

This document provides a detailed protocol for aseptic handwashing using **Prepodyne** (a brand of povidone-iodine surgical scrub). Povidone-iodine (PVP-I) is a broad-spectrum antiseptic agent effective against a wide range of bacteria, viruses, fungi, and protozoa.[1][2] It functions by releasing free iodine, which rapidly penetrates microbial cell walls, disrupts protein synthesis, and compromises cell membranes.[3] This protocol is designed for researchers, scientists, and drug development professionals to ensure the maintenance of sterility and the integrity of experimental outcomes.

## Scope

This protocol applies to all laboratory personnel engaged in activities that require aseptic conditions, including but not limited to:

- Mammalian and microbial cell culture
- Preparation of sterile media and reagents
- Compounding of sterile pharmaceutical products
- Procedures conducted within a laminar flow hood or biological safety cabinet

## Aseptic Handwashing Protocol with **Prepodyne®** (7.5% Povidone-Iodine)

This procedure should be performed before entering a cleanroom or commencing any aseptic work. The goal is to remove transient flora and reduce the resident microbial population on the hands and forearms.[\[3\]](#)[\[4\]](#)

### 3.1. Preparation:

- Ensure you are "bare below the elbows."[\[5\]](#) Remove all jewelry, including rings, bracelets, and watches.
- Keep fingernails short, clean, and free of nail polish.[\[6\]](#)
- Inspect hands for any cuts or abrasions; cover them with a waterproof dressing.[\[5\]](#)

### 3.2. Detailed Washing Procedure:

- Wetting: Turn on the faucet, preferably using a foot pedal or elbow lever, and adjust the water to a warm temperature. Wet hands and forearms thoroughly from fingertips to elbows, keeping hands held higher than the elbows to allow water to run off.[\[5\]](#)[\[6\]](#)
- Application: Dispense approximately 5 mL (one teaspoon) of **Prepodyne** Surgical Scrub (7.5% povidone-iodine) into the palm of one hand.[\[7\]](#)[\[8\]](#)
- Lathering: Without adding more water, spread the scrub over both hands and forearms, up to the elbows.[\[6\]](#)[\[7\]](#)

- Scrubbing: Vigorously rub all surfaces for a minimum of 2 to 5 minutes.<sup>[4][7][9]</sup> A systematic approach ensures all areas are cleaned:
  - Use a circular motion to wash the palms and backs of the hands.
  - Interlace fingers to clean the web spaces.
  - Clean the backs of the fingers by rubbing them against the opposing palm.
  - Pay special attention to the fingernails and cuticles. A sterile, single-use brush or nail cleaner may be used on the nails for the first scrub of the day.<sup>[5]</sup>
  - Continue scrubbing the wrists and forearms, moving towards the elbows.
- Develop Suds: After the prescribed scrub time, a small amount of water can be added to create a copious lather.<sup>[7][8]</sup>
- Rinsing: Rinse hands and forearms thoroughly under running water. Crucially, maintain the hands-up position, allowing water to flow from the fingertips down to the elbows. This prevents recontamination of the hands.<sup>[6]</sup>
- Drying: Dry hands and forearms completely using a sterile, disposable towel. Use a blotting motion, starting from the fingertips and moving towards the elbows. Use a separate, clean section of the towel for each arm.<sup>[5][6]</sup>
- Final Step: Use the sterile towel to turn off the faucet to avoid recontaminating your hands.<sup>[6]</sup> Do not touch any non-sterile surfaces before donning sterile gloves.

## Workflow Visualization

The following diagram illustrates the logical flow of the aseptic handwashing procedure.



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Caption: Logical workflow for the aseptic handwashing procedure.

## Efficacy Data for Povidone-Iodine

The effectiveness of an antiseptic is measured by its ability to reduce the microbial population, often expressed as a logarithmic ( $\log_{10}$ ) reduction. European standards for antiseptics require a minimum of a 5- $\log_{10}$  reduction for bacteria and a 4- $\log_{10}$  reduction for fungi and viruses.[10] This corresponds to a 99.999% and 99.99% reduction, respectively.[10][11]

Microorganism Type	Pathogen Example(s)	Contact Time	Log Reduction	Efficacy (%)	Reference
Gram-Positive Bacteria	Staphylococcus aureus (incl. MRSA)	30 seconds	> 5.0	> 99.999%	<a href="#">[12]</a>
Gram-Negative Bacteria	Escherichia coli, Pseudomonas aeruginosa	30-60 seconds	> 5.0	> 99.999%	<a href="#">[11]</a>
Fungi / Yeast	Candida auris	30-60 seconds	> 4.0	> 99.99%	<a href="#">[11]</a>
Enveloped Viruses	MERS-CoV, SARS-CoV, Influenza, Ebola, HIV	15-30 seconds	> 4.0	> 99.99%	<a href="#">[10]</a>
Non-Enveloped Viruses	Adenovirus, Enterovirus 71, Coxsackievirus A16	30-60 seconds	> 4.0	> 99.99%	<a href="#">[10]</a>

Note: Efficacy can be reduced in the presence of organic materials like blood or sputum.[\[13\]](#)  
The data presented is based on in-vitro suspension tests and may vary based on formulation and application method.

## Experimental Protocol: Evaluation of Surgical Hand Scrub Efficacy (Based on ASTM E1115)

The standard test method for evaluating the antimicrobial effectiveness of surgical hand scrub formulations is the ASTM E1115 protocol.[\[14\]](#)[\[15\]](#) It is designed to measure both the immediate and persistent reduction of microbial flora on the skin.[\[15\]](#)[\[16\]](#)[\[17\]](#)

6.1. Objective: To determine the ability of an antiseptic formulation (e.g., **Prepodyne**) to reduce the resident microbial skin flora immediately after a single scrub and to measure its persistent antimicrobial activity over several hours.

6.2. Materials:

- Test antiseptic formulation (**Prepodyne**)
- Baseline control (non-antimicrobial soap)
- Sterile sampling solution with neutralizers
- Sterile waterproof gloves
- Sterile water ( $40^{\circ}\text{C} \pm 2^{\circ}\text{C}$ )[14]
- Culture plates (e.g., Tryptic Soy Agar with neutralizers)
- Incubator

6.3. Methodology:

- Subject Selection: A panel of subjects refrains from using any antimicrobial products for at least one week prior to the test.[18]
- Baseline Sampling (Day 1):
  - Subjects wash their hands with a non-antimicrobial soap to remove transient microorganisms.
  - A baseline microbial count is established using the "glove juice" method:
    - Sterile gloves are placed on the subjects' hands.
    - A fixed volume of sterile sampling solution is instilled into each glove.
    - The hands are massaged in a standardized manner for 60 seconds to suspend the resident skin flora in the solution.

- Aliquots of the "glove juice" are collected, serially diluted, and plated.
- Plates are incubated, and colony-forming units (CFUs) are counted to determine the baseline microbial load.
- Product Application (Test Scrub):
  - Subjects perform a simulated surgical scrub with the test product (**Prepodyne**) according to a standardized protocol (e.g., the 5-minute scrub detailed in Section 3).[\[14\]](#)
- Post-Scrub Sampling:
  - Immediate Reduction: Immediately after the scrub and drying, one hand is sampled using the glove juice method described above to assess the immediate antimicrobial effect.[\[14\]](#)  
[\[18\]](#)
  - Persistent Activity: A sterile glove is worn on the other, un-sampled hand for a specified period (e.g., 3 or 6 hours). After this period, that hand is sampled using the glove juice method to evaluate the persistent (residual) antimicrobial activity of the product.[\[14\]](#)[\[17\]](#)
- Data Analysis:
  - The CFU counts from the baseline and post-scrub samples are converted to logarithms.
  - The log reduction is calculated by subtracting the mean log<sub>10</sub> CFU of the post-scrub hand from the mean log<sub>10</sub> CFU of the baseline.
  - The FDA Tentative Final Monograph (TFM) requires specific log reduction levels for a product to be considered an effective surgical scrub. For example, a 1-log<sub>10</sub> reduction after the first scrub, a 2-log<sub>10</sub> reduction by day two, and a 3-log<sub>10</sub> reduction by day five.  
[\[15\]](#)

Disclaimer: This document is intended as a guideline. Researchers should always adhere to their institution's specific Standard Operating Procedures (SOPs) and safety guidelines. Refer to the manufacturer's instructions for use for the specific **Prepodyne** product being utilized.

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